

# 1,3-Bis(bromomethyl)benzene CAS number 626-15-3

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## Compound of Interest

Compound Name: 1,3-Bis(bromomethyl)benzene

Cat. No.: B165771

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## An In-depth Technical Guide to 1,3-Bis(bromomethyl)benzene

CAS Number: 626-15-3 Synonyms:  $\alpha,\alpha'$ -Dibromo-m-xylene, m-Xylylene dibromide

This document provides a comprehensive technical overview of **1,3-Bis(bromomethyl)benzene**, a versatile bifunctional alkylating agent. It is intended for researchers, scientists, and professionals in drug development and organic synthesis. The guide covers its physicochemical properties, synthesis and purification protocols, key chemical reactions, and applications, with a focus on its role as a molecular building block.

## Physicochemical and Safety Data

**1,3-Bis(bromomethyl)benzene** is a halogenated aromatic compound recognized for its utility as a chemical intermediate.<sup>[1]</sup> Its properties and safety information are summarized below.

## Physical and Chemical Properties

The compound typically appears as a white to pale yellow or brown crystalline solid.<sup>[1][2]</sup> It is insoluble in water but soluble in solvents like dioxane.<sup>[2][3]</sup>

Property	Value	Reference(s)
CAS Number	626-15-3	[4]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> Br <sub>2</sub>	[4]
Molecular Weight	263.96 g/mol	[4]
Melting Point	74-77 °C	[1][3]
Boiling Point	135-140 °C at 20 mm Hg	[3]
Appearance	White to brown crystalline powder and chunks	[2]
Solubility	Insoluble in water. Soluble in dioxane (0.1 g/mL).	[2][3]
InChI Key	OXHOPZLBSSTTBU-UHFFFAOYSA-N	[4]

## Safety and Handling

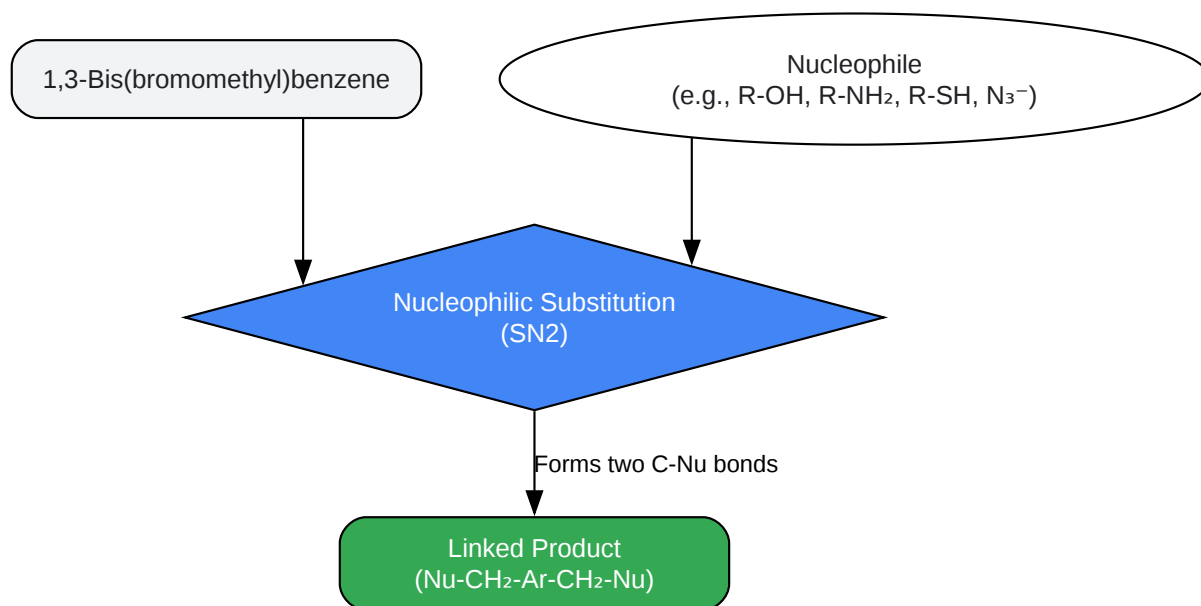
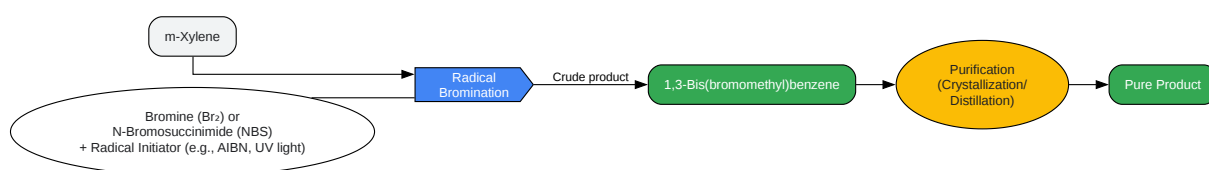
This compound is hazardous and requires careful handling in a well-ventilated area, preferably a chemical fume hood.[4][5] It is classified as corrosive and can cause severe skin burns and eye damage.[4][6] Inhalation may be fatal.[4]

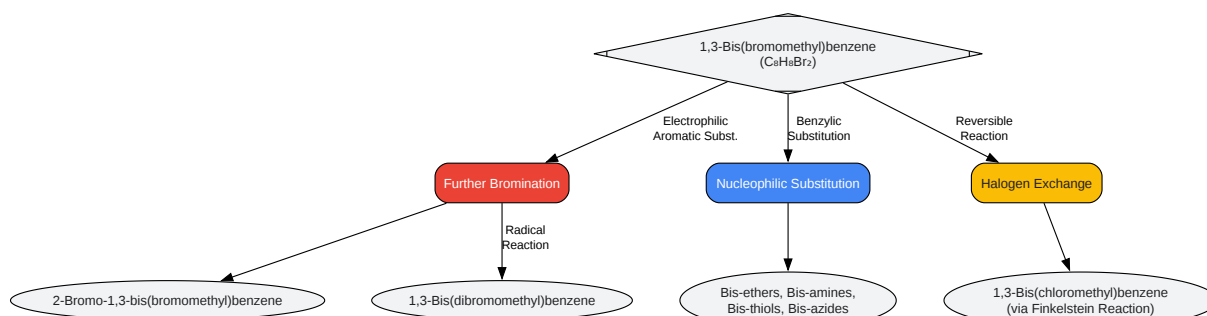
Hazard Statement	Description	Reference(s)
H290	May be corrosive to metals.	[7]
H314	Causes severe skin burns and eye damage.	[4][6]
H319	Causes serious eye irritation.	
H302	Harmful if swallowed.	
H330	Fatal if inhaled.	[4]
H335	May cause respiratory irritation.	[6]

Storage: Store in a dark, dry, and well-ventilated place, sealed in a tightly closed container.[4]  
[5] It is sensitive to light and moisture.[5] Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection.[5][6]

## Synthesis and Purification

The primary route for synthesizing **1,3-Bis(bromomethyl)benzene** is through the radical bromination of m-xylene. This method selectively targets the benzylic hydrogens of the methyl groups.





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